

The Discovery and Development of MRS2365: A Technical Guide

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Compound of Interest

Compound Name: MRS2365

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Abstract

MRS2365, scientifically known as [[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl] diphosphoric acid mono ester trisodium salt, is a pivotal tool in the study of purinergic signaling. It was developed as a highly potent and selective agonist for the P2Y1 receptor, a Gq-protein-coupled receptor involved in a myriad of physiological processes, including platelet aggregation and neurotransmission. This guide provides an in-depth overview of the discovery, development, pharmacological profile, and key experimental methodologies associated with **MRS2365**. A critical aspect of its in vivo pharmacology is its function as a prodrug, rapidly metabolizing to the adenosine A1/A3 receptor agonist AST-004, a finding that has reshaped the interpretation of its effects in living organisms.[1]

Core Properties and Synthesis

MRS2365 was designed as a conformationally constrained analog of 2-methylthioadenosine diphosphate (2-MeSADP) to enhance its potency and selectivity for the P2Y1 receptor. The

introduction of a bicyclo[3.1.0]hexane ring system in place of the ribose moiety locks the molecule in a "Northern" (N) conformation, which is favored for P2Y1 receptor binding.

Table 1: Physicochemical Properties of **MRS2365**

Property	Value
Chemical Name	[[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl]diphosphoric acid mono ester trisodium salt
Synonyms	(N)-methanocarba-2MeSADP[2]
Molecular Formula	C ₁₃ H ₁₆ N ₅ O ₉ P ₂ SN ₃
Molecular Weight	549.28 g/mol
Appearance	Solid powder
Purity	≥98% (by HPLC)
Solubility	Soluble in water
Storage	Store at -80°C

Synthesis

The synthesis of **MRS2365** is a complex, multi-step process. Both linear and more efficient convergent synthetic routes have been developed.[3][4] A key feature of the synthesis is the creation of the rigid (N)-methanocarba bicyclic core. The purine base is then coupled to this core, followed by phosphorylation to introduce the diphosphate group. A detailed, step-by-step protocol is best reviewed in the primary medicinal chemistry literature, such as the convergent synthesis method described by Kim et al. (2021).[3][4][5]

Pharmacological Profile

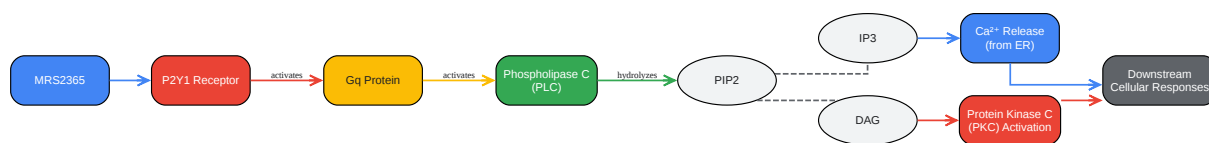
MRS2365 is distinguished by its high potency and selectivity as a P2Y1 receptor agonist.

Table 2: Pharmacological Data for **MRS2365**

Parameter	Receptor Subtype	Value	Assay Type
EC ₅₀	P2Y ₁	0.4 nM	Inositol Phosphate Accumulation
Activity	P2Y ₁₂	No agonist or antagonist activity	Functional Assays
Activity	P2Y ₁₃	Very low agonist activity (at concentrations up to 1 μM)	Functional Assays
EC ₅₀ (Desensitization)	P2Y ₁ (human platelets)	34 nM[2]	ADP-induced aggregation

Mechanism of Action and Signaling Pathways

MRS2365 activates the P2Y₁ receptor, which is coupled to the Gq family of G proteins. This activation initiates a well-defined signaling cascade.



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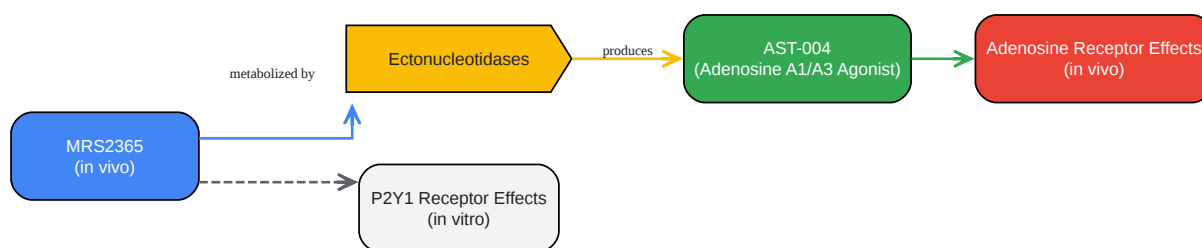
P2Y₁ Receptor Signaling Pathway

Activation of the P2Y₁ receptor by **MRS2365** leads to the dissociation of the Gq protein alpha subunit, which in turn activates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). The rise in intracellular Ca²⁺ and the activation of protein

kinase C (PKC) by DAG lead to a variety of downstream cellular responses, such as platelet shape change.[2]

In Vivo Metabolism: A Prodrug for an Adenosine Receptor Agonist

A groundbreaking discovery in the study of **MRS2365** is its rapid in vivo metabolism.[1] Pharmacokinetic studies in mice have shown that **MRS2365** is undetectable in plasma and brain tissue shortly after administration.[1] It is rapidly dephosphorylated by ectonucleotidases to its nucleoside metabolite, AST-004.[1] This metabolite is an agonist for adenosine A1 and A3 receptors.[6] Consequently, many of the in vivo effects previously attributed to P2Y1 receptor activation by **MRS2365** are now understood to be mediated by the actions of AST-004 on adenosine receptors.[1][6]



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In Vivo Prodrug Action of **MRS2365**

Key Experimental Protocols

The following are detailed methodologies for key experiments used in the characterization of **MRS2365**.

Inositol Phosphate (IP) Accumulation Assay

This assay measures the functional consequence of Gq-protein-coupled receptor activation.

Objective: To determine the potency (EC₅₀) of **MRS2365** in stimulating the P2Y1 receptor.

Methodology:

- Cell Culture and Labeling:
 - Culture cells expressing the P2Y1 receptor (e.g., 1321N1 human astrocytoma cells) in appropriate media.
 - Label the cells with myo-[³H]inositol for 24-48 hours to allow for its incorporation into membrane phosphoinositides.
- Agonist Stimulation:
 - Wash the cells and pre-incubate with a buffer containing LiCl. LiCl inhibits inositol monophosphatases, leading to the accumulation of IPs.
 - Stimulate the cells with varying concentrations of **MRS2365** for a defined period (e.g., 30 minutes) at 37°C.
- Extraction and Quantification of Inositol Phosphates:
 - Terminate the reaction by adding ice-cold perchloric acid.
 - Neutralize the cell lysates.
 - Separate the [³H]IPs from free [³H]inositol using anion-exchange chromatography.
 - Quantify the amount of accumulated [³H]IPs using liquid scintillation counting.
- Data Analysis:
 - Plot the concentration-response curve and determine the EC₅₀ value for **MRS2365**.

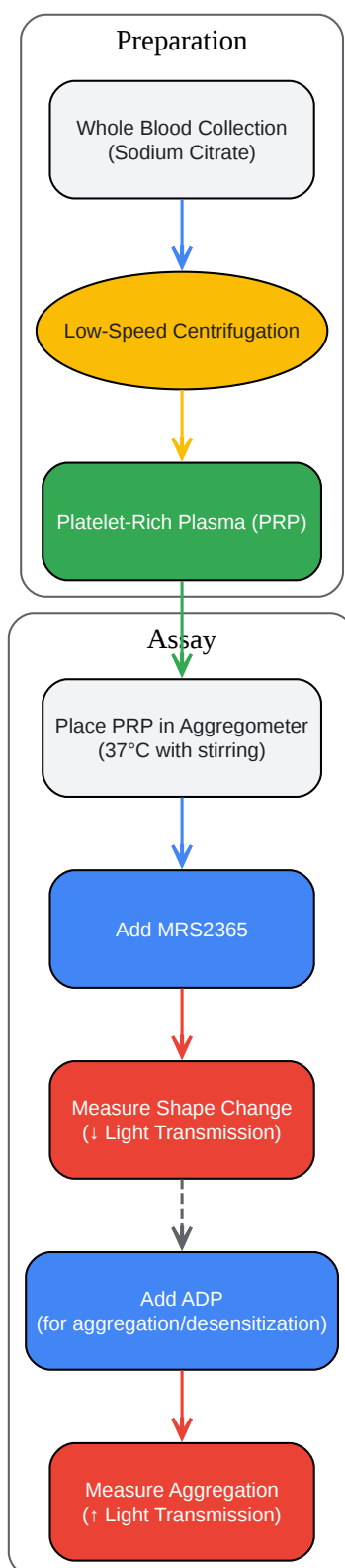
Platelet Aggregation and Shape Change Assay

This assay is crucial for studying the effects of P2Y1 receptor activation on platelet function.

Objective: To assess the ability of **MRS2365** to induce platelet shape change and to modulate ADP-induced platelet aggregation.

Methodology:

- Preparation of Platelet-Rich Plasma (PRP):
 - Collect whole blood from healthy, drug-free donors into sodium citrate tubes.
 - Prepare PRP by centrifuging the whole blood at a low speed (e.g., 150-200 x g) for 15-20 minutes at room temperature.
 - Prepare platelet-poor plasma (PPP) by centrifuging the remaining blood at a higher speed (e.g., 1500-2000 x g) for 15 minutes.
- Platelet Shape Change Assay:
 - Place a sample of PRP in a cuvette with a stir bar in a light transmission aggregometer at 37°C.
 - Establish a baseline of light transmission.
 - Add **MRS2365** to the PRP. A slight decrease in light transmission indicates platelet shape change from discoid to spherical.[\[2\]](#)
- Platelet Aggregation Assay:
 - For studying desensitization, pre-incubate PRP with **MRS2365** (e.g., for 2 minutes) before adding a submaximal concentration of ADP.[\[2\]](#)
 - Record the change in light transmission over time. An increase in light transmission indicates platelet aggregation.
- Data Analysis:
 - Quantify the extent of shape change and aggregation. For desensitization studies, compare the ADP-induced aggregation in the presence and absence of **MRS2365** pre-incubation.[\[2\]](#)



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Platelet Aggregation Assay Workflow

Intracellular Calcium Mobilization Assay

This assay directly measures one of the key second messengers following P2Y1 receptor activation.

Objective: To measure the increase in intracellular calcium concentration in response to **MRS2365**.

Methodology:

- Cell Preparation and Dye Loading:
 - Seed P2Y1 receptor-expressing cells onto a multi-well plate.
 - Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a suitable buffer.
- Fluorescence Measurement:
 - Use a fluorescence plate reader to measure the baseline fluorescence.
 - Inject varying concentrations of **MRS2365** into the wells.
 - Record the change in fluorescence intensity over time. An increase in fluorescence corresponds to an increase in intracellular calcium.
- Data Analysis:
 - Calculate the peak fluorescence response for each concentration of **MRS2365**.
 - Plot the concentration-response curve to determine the EC₅₀.

Conclusion

MRS2365 remains an indispensable pharmacological tool for the in vitro study of the P2Y1 receptor. Its high potency and selectivity allow for the precise dissection of P2Y1-mediated signaling pathways. However, the discovery of its rapid in vivo conversion to the adenosine receptor agonist AST-004 necessitates a careful re-evaluation of previous in vivo studies and

highlights the critical importance of understanding the metabolic fate of pharmacological agents. This technical guide provides a comprehensive overview of **MRS2365**, from its molecular characteristics to its application in key experimental assays, serving as a valuable resource for researchers in the field of purinergic signaling and drug development.

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